

Physical properties like boiling point and density of (S)-2-Bromobutanoic acid

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Compound of Interest		
Compound Name:	(S)-2-Bromobutanoic acid	
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An In-Depth Technical Guide to the Physical Properties of (S)-2-Bromobutanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **(S)-2-Bromobutanoic acid**, a chiral molecule of interest in pharmaceutical synthesis. The information presented herein is intended to support research and development activities by providing reliable data and standardized experimental protocols.

Core Physical Properties

(S)-2-Bromobutanoic acid is a colorless to clear yellow, oily liquid at room temperature.[1] It is a halogenated carboxylic acid, and its physical characteristics are crucial for handling, reaction setup, and purification processes.

Quantitative Data Summary

The following table summarizes the key physical properties of **(S)-2-Bromobutanoic acid** that have been reported in the literature.



Physical Property	Value	Conditions
Boiling Point	99-103 °C	at 10 mmHg
107 °C	at 1.6 kPa	
127-128 °C	at 3.33 kPa	_
181-182 °C	at 33.25 kPa	_
217 °C	at atmospheric pressure (calculated)	
Density	1.567 g/mL	at 25 °C
1.625 g/mL	Not specified	
Melting Point	-4 °C	_
Refractive Index	n20/D 1.474	at 20 °C
Water Solubility	66 g/L	at 20 °C

Note: The boiling point of a substance is dependent on the ambient pressure. The provided data illustrates this relationship for **(S)-2-Bromobutanoic acid**.[1][2][3][4][5][6][7][8]

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail generalized experimental methodologies for determining the boiling point and density of liquid carboxylic acids like **(S)-2-Bromobutanoic acid**.

Determination of Boiling Point (Capillary Method)

This method is suitable for determining the boiling point of small quantities of a liquid.

Materials:

- Sample of (S)-2-Bromobutanoic acid
- Thiele tube or other heating apparatus (e.g., oil bath)



- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heat source (e.g., Bunsen burner or heating mantle)
- Stand and clamp

Procedure:

- A small amount of the liquid (S)-2-Bromobutanoic acid is placed into the small test tube.
- The capillary tube, with its open end downwards, is placed into the test tube containing the liquid.
- The test tube is attached to the thermometer, ensuring the bulb of the thermometer and the sample are at the same level.
- The entire assembly is then immersed in a Thiele tube or an oil bath.
- The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will be seen to escape as a stream of bubbles.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[9][10][11]

Determination of Density (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, a glass flask with a close-fitting ground glass stopper with a capillary tube through it.

Materials:



- Pycnometer (of a known volume)
- Analytical balance
- Sample of (S)-2-Bromobutanoic acid
- Distilled water (for calibration)
- Thermostatic bath

Procedure:

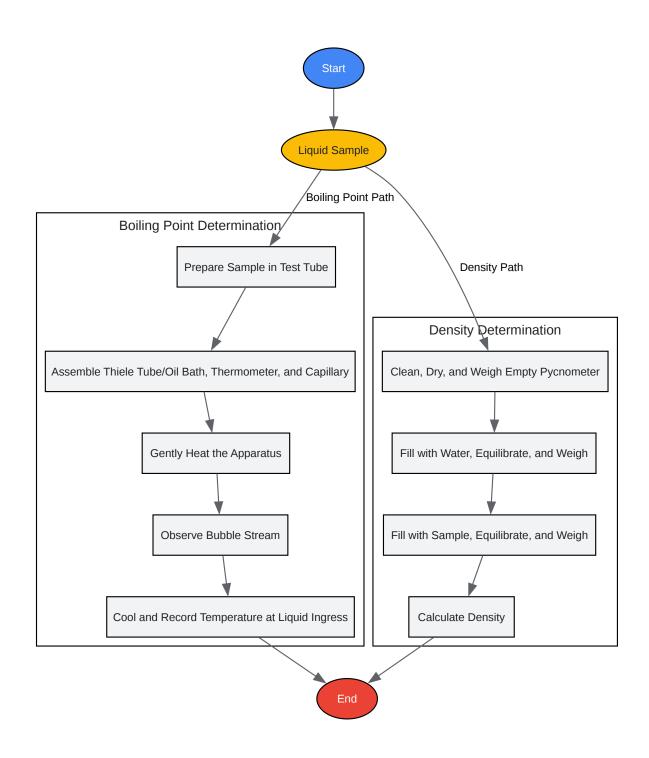
- The pycnometer is thoroughly cleaned, dried, and its empty weight is accurately determined using an analytical balance.
- The pycnometer is then filled with distilled water and placed in a thermostatic bath at a specific temperature (e.g., 25 °C) until it reaches thermal equilibrium.
- The water level is adjusted to the mark on the capillary, any excess is wiped off, and the pycnometer is weighed again to determine the weight of the water.
- The pycnometer is then emptied, dried, and filled with the (S)-2-Bromobutanoic acid.
- The same procedure of thermal equilibration and weighing is repeated for the sample.
- The density of the (S)-2-Bromobutanoic acid is calculated using the following formula:

Density of sample = (Mass of sample / Mass of water) x Density of water at the measurement temperature.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of the boiling point and density of a liquid sample such as **(S)-2-Bromobutanoic acid**.





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